

A Comparative Cost Analysis of Synthetic Methods for Ethyl Nipecotate

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Compound of Interest

Compound Name: *Ethyl piperidine-3-carboxylate*

Cat. No.: B147429

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For researchers, scientists, and drug development professionals, the efficient and cost-effective synthesis of key pharmaceutical intermediates is paramount. Ethyl nipecotate, a crucial building block in the synthesis of numerous active pharmaceutical ingredients (APIs), can be produced through various synthetic routes. This guide provides a detailed cost analysis of the most common methods: catalytic hydrogenation of ethyl nicotinate, enzymatic resolution of racemic ethyl nipecotate, and chemical resolution of racemic ethyl nipecotate. The analysis is supported by detailed experimental protocols and quantitative data to aid in selecting the most economically viable method for specific manufacturing needs.

The choice of a synthetic route is often a trade-off between raw material costs, process complexity, yield, and the desired enantiomeric purity of the final product. This comparison aims to shed light on these factors to facilitate an informed decision-making process.

Comparative Cost Analysis

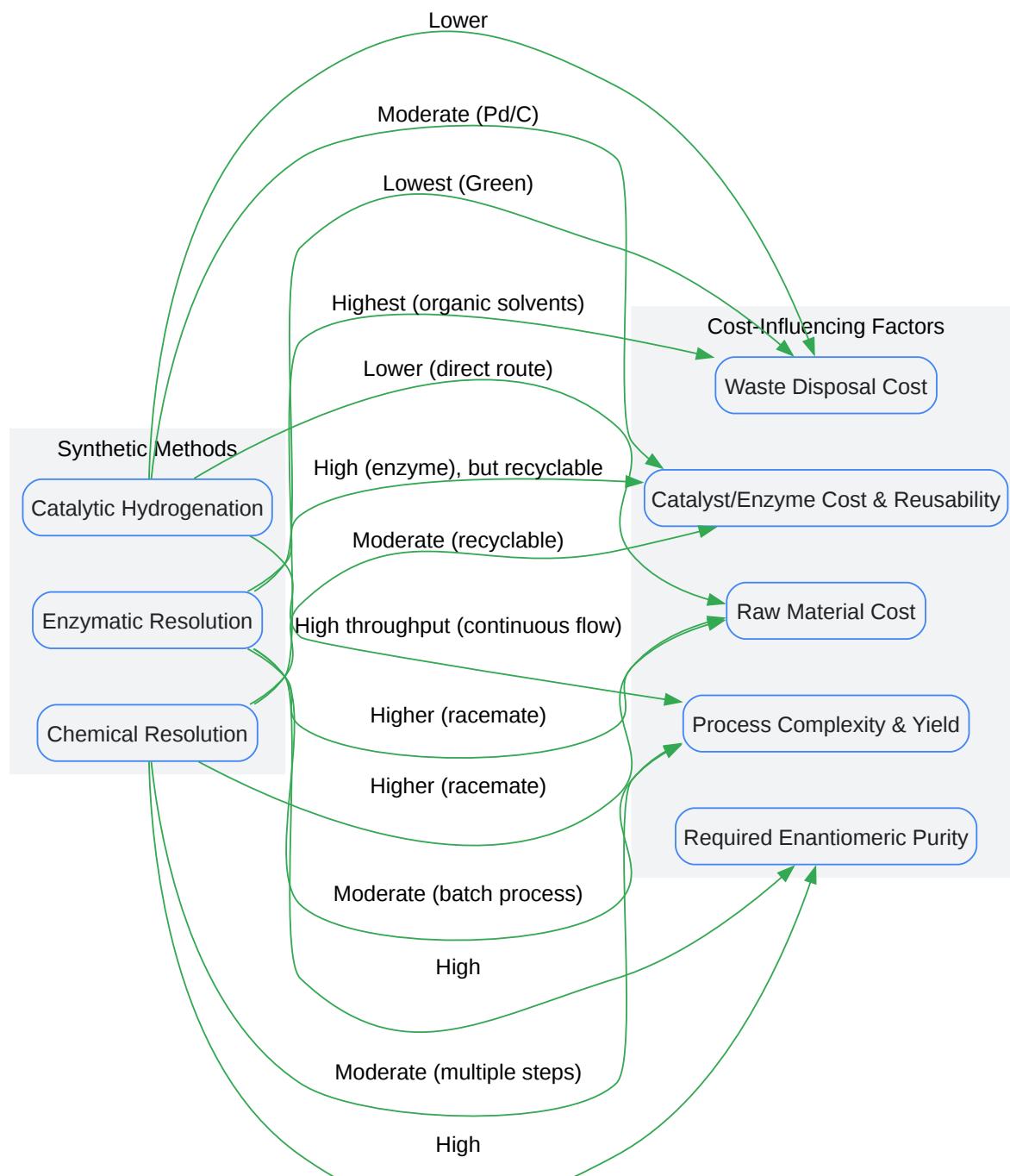
The following table summarizes the estimated costs associated with the three primary synthetic methods for producing one kilogram of enantiomerically pure (S)-ethyl nipecotate. The costs are broken down into major contributors, including raw materials, catalysts/enzymes, solvents, and waste disposal.

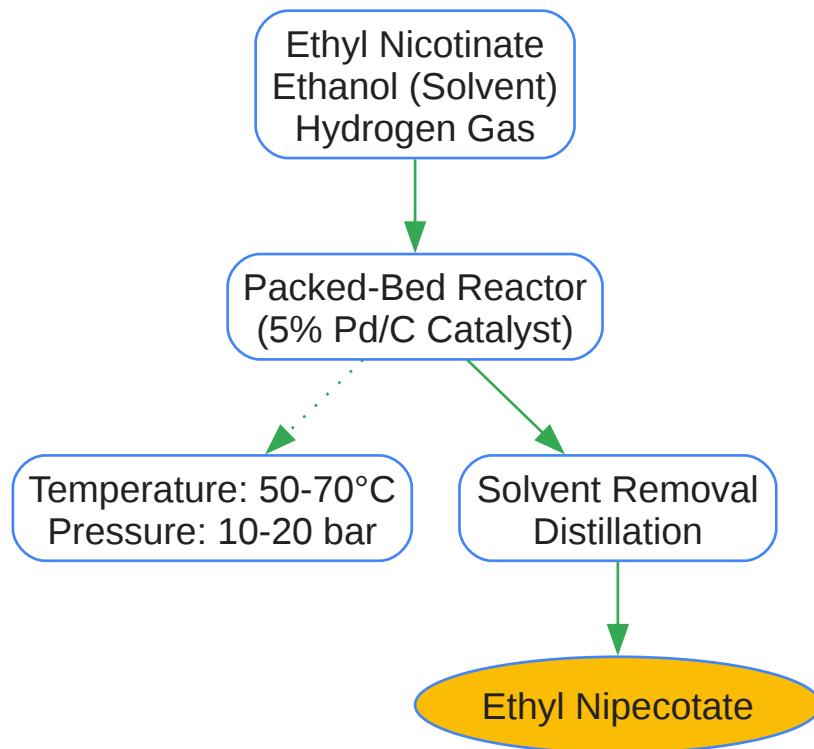
Cost Component	Catalytic Hydrogenation of Ethyl Nicotinate	Enzymatic Resolution of Racemic Ethyl Nipecotate	Chemical Resolution of Racemic Ethyl Nipecotate
Raw Materials			
Ethyl Nicotinate	~\$25	~\$50 (for racemic mixture)	~\$50 (for racemic mixture)
Catalyst/Resolving Agent			
5% Palladium on Carbon	~\$50-100 (recyclable)	Novozym 435: ~\$200-400 (recyclable)	(-)-O,O'-Dibenzoyl-L-tartaric acid: ~\$100-200 (recyclable)
Solvents			
Ethanol	~\$10	Phosphate Buffer/Organic Solvent	Ethanol/Water
Waste Disposal			
	Moderate (catalyst recovery)	Low (biodegradable)	High (organic waste)
Estimated Total Cost per kg	~\$90 - \$145	~\$250 - \$460	~\$160 - \$270

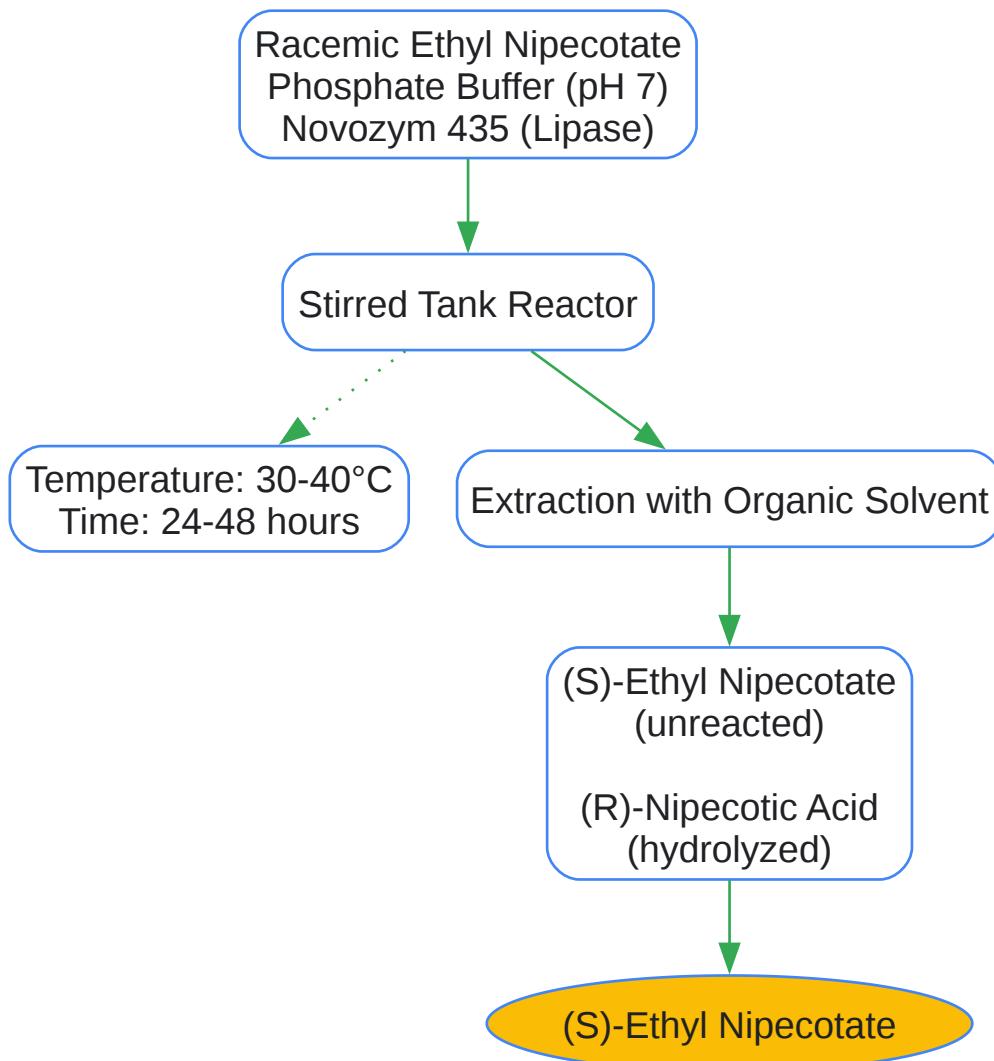
Note: The costs presented are estimates and can vary significantly based on supplier, purchase volume, and market fluctuations. Catalyst and resolving agent recyclability can significantly impact the overall cost in large-scale production.

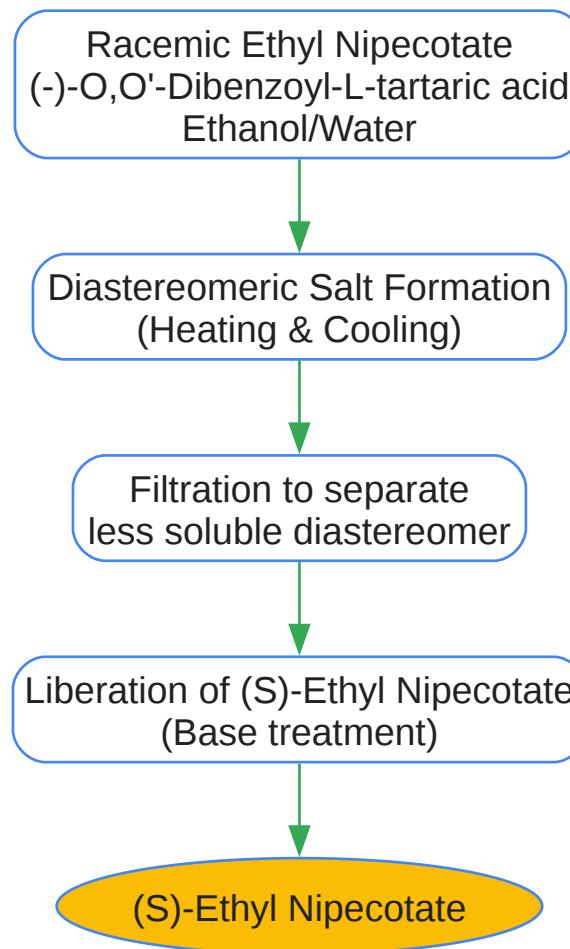
Logical Relationship of Cost Factors

The cost-effectiveness of each synthetic route is influenced by a variety of interconnected factors. The following diagram illustrates these relationships.









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